

# An In-depth Technical Guide to the Isomers of C<sub>15</sub>H<sub>19</sub>NO<sub>4</sub>

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## Compound of Interest

	<i>trans-4-</i>
Compound Name:	<i>(Carbobenzoxyamino)cyclohexane carboxylic Acid</i>
CAS No.:	34771-04-5
Cat. No.:	B554596

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the molecular formula C<sub>15</sub>H<sub>19</sub>NO<sub>4</sub>, focusing on two prominent and structurally distinct isomers: the natural alkaloid Convolidine and the synthetic epoxy resin precursor 4-(Diglycidylamino)phenyl glycidyl ether. The existence of multiple compounds sharing the same molecular formula necessitates a careful and distinct examination of each, as their chemical properties, biological activities, and industrial applications are vastly different. This document is intended to serve as a critical resource for researchers and professionals in drug development and material science, offering in-depth information on the synthesis, characterization, and application of these molecules.

## Part 1: The Bioactive Alkaloid - Convolidine

### Introduction to Convolidine

Convalidine is a tropane alkaloid naturally occurring in various species of the Convolvulus genus, plants with a rich history in traditional medicine.[1] Its molecular formula, C<sub>15</sub>H<sub>19</sub>NO<sub>4</sub>, and a molecular weight of approximately 277.31 g/mol have been confirmed through mass spectrometry and NMR analysis. The unique tropane core structure of Convalidine has drawn significant interest from the scientific community, particularly for its potential therapeutic applications.

## Physicochemical and Spectroscopic Data

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The table below summarizes the key physicochemical data for Convalidine.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>4</sub>	PubChem
Molecular Weight	277.31 g/mol	PubChem
IUPAC Name	(1R,3r,5S)-8-methyl-8-azabicyclo[3.2.1]octan-3-yl 4-hydroxy-3-methoxybenzoate	PubChem
CAS Number	63911-32-0	Vendor Data
Appearance	White powder	Vendor Data
Boiling Point	439.0±45.0 °C at 760 mmHg	Vendor Data
Density	1.28±0.1 g/cm <sup>3</sup>	Vendor Data

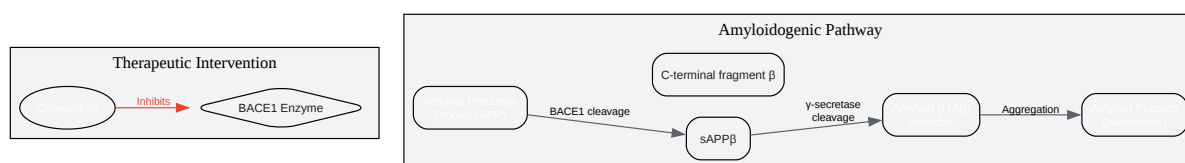
Spectroscopic data is crucial for the unambiguous identification of Convalidine. While a comprehensive spectral analysis is beyond the scope of this guide, key spectral features are available through public databases such as PubChem.

## Biological Activity and Mechanism of Action

The most significant and well-documented biological activity of Convalidine is its role as a potent inhibitor of Beta-site Amyloid Precursor Protein Cleaving Enzyme 1 (BACE1).[2][3] BACE1 is a key enzyme in the amyloidogenic pathway, which leads to the production of

amyloid-beta ( $A\beta$ ) peptides. The aggregation of these peptides is a pathological hallmark of Alzheimer's disease.

The mechanism of action of Convalidine as a BACE1 inhibitor has been investigated through in-silico modeling and in-vitro assays.[2][3] Molecular dynamics simulations have shown that the Convalidine-BACE1 complex is stable, and docking studies indicate that the binding of Convalidine to BACE1 reduces the enzyme's affinity for its substrate, the Amyloid Precursor Protein (APP).[2][3] This inhibition was validated in-vitro using a FRET-based BACE1 activity assay, which determined an IC50 value of 0.49  $\mu$ M for Convalidine.[2][3]



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Figure 1: Simplified signaling pathway illustrating the role of BACE1 in the amyloidogenic pathway and the inhibitory action of Convalidine.

The neuroprotective potential of flavonoids and alkaloids, the class of compounds to which Convalidine belongs, is well-documented.[4][5][6][7] These compounds often exhibit antioxidant and anti-inflammatory properties, which can contribute to their neuroprotective effects.[4][5][6][7]

## Experimental Protocols: Extraction and Purification

The isolation of Convalidine from its natural source, such as *Convolvulus pluricaulis*, is a multi-step process that requires careful execution. The following is a generalized protocol based on established methods for alkaloid extraction.

### Step 1: Plant Material Preparation

- Obtain the whole plant of *Convolvulus pluricaulis*.
- Clean the plant material and dry it in a shaded area to preserve the chemical constituents.
- Grind the dried plant material into a fine powder.

#### Step 2: Defatting

- Soak the powdered plant material in a non-polar solvent like n-hexane to remove fats and waxes.
- Perform this extraction using ultrasonication for approximately 50 minutes.
- Filter the mixture to remove the hexane. Repeat this step with fresh solvent to ensure complete defatting.

#### Step 3: Alkaline Ethanolic Extraction

- Dry the defatted plant material thoroughly.
- Extract the material with a 2% (w/v) solution of potassium hydroxide in ethanol via ultrasonication for 50 minutes. The alkaline conditions facilitate the extraction of alkaloids.
- Repeat the extraction process two more times with fresh solvent to maximize the yield.
- Combine the ethanolic extracts and evaporate the solvent under reduced pressure to obtain the crude extract.

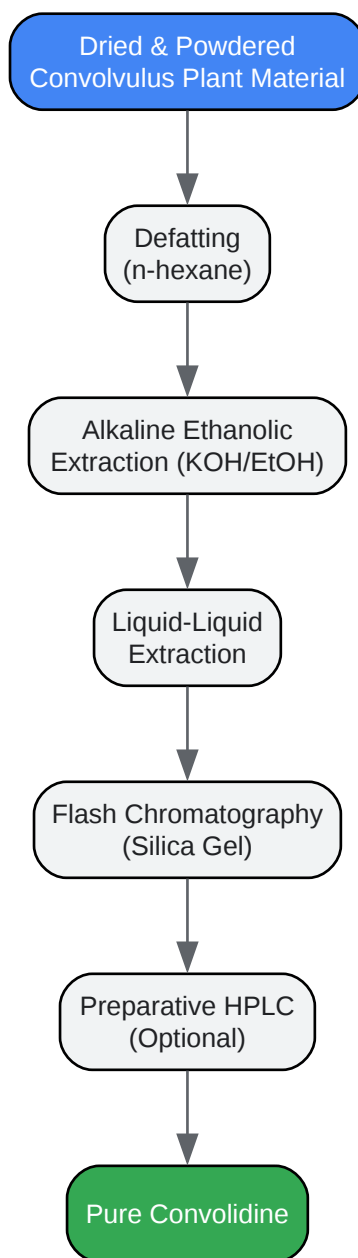
#### Step 4: Liquid-Liquid Extraction

- Dissolve the crude extract in an acidic aqueous solution to protonate the alkaloids, making them water-soluble.
- Wash the acidic solution with a non-polar organic solvent (e.g., chloroform) to remove neutral and acidic impurities.
- Basify the aqueous layer with a suitable base (e.g., ammonia) to deprotonate the alkaloids, making them soluble in organic solvents.

- Extract the alkaloids into an immiscible organic solvent like chloroform.
- Evaporate the organic solvent to yield the total alkaloid fraction.

#### Step 5: Chromatographic Purification

- Subject the total alkaloid fraction to flash chromatography on a silica gel column.
- Elute the column with a gradient of solvents, such as a mixture of chloroform and ethyl acetate, to separate the different alkaloids.
- Collect the fractions and monitor them using Thin Layer Chromatography (TLC).
- Combine the fractions containing Convolidine and evaporate the solvent.
- Further purification can be achieved using preparative High-Performance Liquid Chromatography (HPLC) if necessary.



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Figure 2: A generalized workflow for the extraction and purification of Convolvulid.

## Part 2: The Industrial Workhorse - 4-(Diglycidylamino)phenyl glycidyl ether

### Introduction to 4-(Diglycidylamino)phenyl glycidyl ether

In stark contrast to the natural product Conolidine, 4-(Diglycidylamino)phenyl glycidyl ether (also known as N,N-diglycidyl-4-glycidylloxyaniline) is a synthetic compound with significant industrial applications.[8] It is a trifunctional epoxy resin, meaning it possesses three reactive epoxide groups per molecule. This high functionality allows for the formation of densely cross-linked polymer networks, imparting excellent thermal and mechanical properties to the cured material.[9][10]

## Physicochemical and Spectroscopic Data

The properties of 4-(Diglycidylamino)phenyl glycidyl ether are well-characterized due to its commercial importance.

Property	Value	Source
Molecular Formula	C15H19NO4	PubChem
Molecular Weight	277.32 g/mol	Sigma-Aldrich
IUPAC Name	4-(oxiran-2-ylmethoxy)-N,N-bis(oxiran-2-ylmethyl)aniline	PubChem
CAS Number	5026-74-4	Sigma-Aldrich
Appearance	Yellow viscous liquid	PubChem
Density	1.22 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	n <sub>20/D</sub> 1.567	Sigma-Aldrich
Flash Point	113 °C	BOC Sciences

Spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectra, are readily available from commercial suppliers and public databases, facilitating its identification and quality control.

## Applications and Polymerization Chemistry

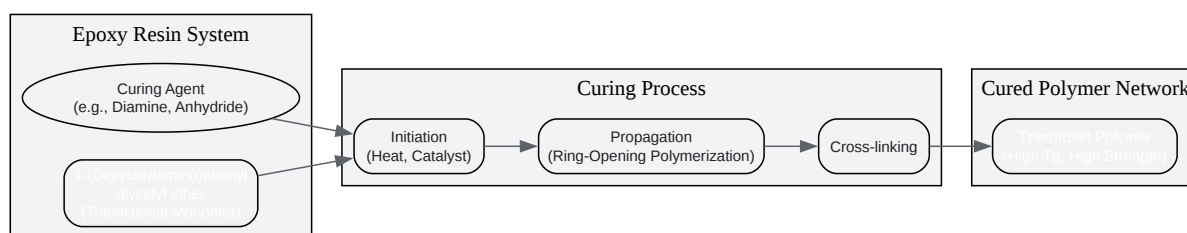
The primary application of 4-(Diglycidylamino)phenyl glycidyl ether is as a monomer or cross-linker in the formulation of high-performance epoxy resins. These resins are used in a variety of applications, including:

- Adhesives and sealants[8]
- Composites for the aerospace and automotive industries[9]
- Coatings with high thermal stability[8]
- Materials for medical devices and drug delivery systems[8][11]
- Precursors for shape memory polymers[11]

The curing of 4-(Diglycidylamino)phenyl glycidyl ether involves the ring-opening polymerization of its epoxide groups. This can be achieved through various mechanisms, primarily with the use of curing agents such as amines and anhydrides.

**Amine Curing:** Diamines are common curing agents for epoxy resins. The reaction proceeds via a nucleophilic attack of the amine nitrogen on the carbon atom of the epoxide ring, leading to the formation of a hydroxyl group and a new carbon-nitrogen bond. The newly formed secondary amine can then react with another epoxide group, leading to a cross-linked network. The tertiary amine present in the structure of 4-(Diglycidylamino)phenyl glycidyl ether can act as an internal catalyst, accelerating the curing process.[12]

**Anhydride Curing:** Acid anhydrides are another important class of curing agents. The curing reaction is more complex and typically requires an initiator or catalyst. The reaction is believed to proceed through the opening of the anhydride ring by a hydroxyl group (which may be present as an impurity or formed in situ), followed by the reaction of the resulting carboxylic acid with an epoxide group.



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Figure 3: A conceptual diagram of the epoxy curing process involving 4-(Diglycidylamino)phenyl glycidyl ether.

The thermal and mechanical properties of the cured polymer are highly dependent on the choice of curing agent and the curing conditions.[13] The high cross-link density achievable with this trifunctional resin generally results in materials with high glass transition temperatures (Tg) and excellent mechanical strength.[9][10]

## Safety and Handling

4-(Diglycidylamino)phenyl glycidyl ether is classified as a hazardous substance and requires careful handling. It is a skin irritant and a skin sensitizer, and it is suspected of being a mutagen.[14] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

The molecular formula C<sub>15</sub>H<sub>19</sub>NO<sub>4</sub> represents at least two vastly different chemical entities, each with its own unique set of properties and applications. Convalidine, a natural alkaloid, holds promise as a therapeutic agent for neurodegenerative diseases due to its potent BACE1 inhibitory activity. In contrast, 4-(Diglycidylamino)phenyl glycidyl ether is a key component in the formulation of high-performance polymers with widespread industrial applications. This guide has provided a detailed technical overview of both compounds, offering valuable insights for researchers and professionals working in the fields of drug discovery and materials science. A clear understanding of the distinct nature of these isomers is crucial for their safe and effective use in their respective domains.

## References

- Convalidine as potent BACE1 inhibitor for Alzheimer's disease; in-silico coupled with in-vitro assessment. PubMed. [\[Link\]](#)

- Convalidine as potent BACE1 inhibitor for Alzheimer's disease; in-silico coupled with in-vitro assessment | Request PDF. ResearchGate. [\[Link\]](#)
- TTA500: N,N-Diglycidyl-4-Glycidyoxyaniline Cas 5026-74-4. Tetra. [\[Link\]](#)
- Reaction mechanism, cure behavior and properties of a multifunctional epoxy resin, TGDDM, with latent curing agent dicyandiamide. PMC - PubMed Central. [\[Link\]](#)
- Mechanism of model phenyl glycidyl ether/dicyandiamide reaction. The Royal Society of Chemistry. [\[Link\]](#)
- N,N-Diglycidyl-4-glycidyoxyaniline CAS 5026-74-4. Warshel Chemical Ltd. [\[Link\]](#)
- Epoxy Resin Curing Mechanisms | PDF | Ether. Scribd. [\[Link\]](#)
- Thermal conductivity, specific heat, and dynamic mechanical behavior of diglycidyl ether of bisphenol a cured with m-phenylenediamine. Semantic Scholar. [\[Link\]](#)
- 4-(Diglycidylamino)phenyl glycidyl ether | C15H19NO4 | CID 62558. PubChem. [\[Link\]](#)
- Convalidine, a New Alkaloid from the Aerial Part of Convolvulus subhirsutus. ResearchGate. [\[Link\]](#)
- Convolvulus pluricaulis Choisy's Extraction, Chemical Characterization and Evaluation of the Potential Effects on Glycaemic Balance in a 3T3-L1 Adipocyte Cell Model. PMC - PubMed Central. [\[Link\]](#)
- Epoxy resin cure. [Phenyl glycidyl ether] (Technical Report). OSTI.GOV. [\[Link\]](#)
- A Close Look at BACE1 Inhibitors for Alzheimer's Disease Treatment. PubMed Central. [\[Link\]](#)
- Phytochemical screening and structure elucidation of isolated compounds from Convolvulus dorycnium plant originated from west of.[\[Link\]](#)
- The kinetics and mechanism of cure of an amino-glycidyl epoxy resin by a co-anhydride as studied by FT-Raman spectroscopy. Semantic Scholar. [\[Link\]](#)

- BACE1 inhibitor drugs for the treatment of Alzheimer's disease: Lessons learned, challenges to overcome, and future prospects. NIH. [\[Link\]](#)
- What are BACE1 inhibitors and how do they work? Patsnap Synapse. [\[Link\]](#)
- Neuroprotective Potentials of Flavonoids: Experimental Studies and Mechanisms of Action. PMC - PubMed Central. [\[Link\]](#)
- Neuroprotection by Drugs, Nutraceuticals and Physical Activity. Unibo. [\[Link\]](#)
- Effect of polyethersulfone and N,N'-bismaleimido-4,4'-diphenyl methane on the mechanical and thermal properties of epoxy systems. Express Polymer Letters. [\[Link\]](#)
- Neuroprotective Potential of Flavonoids in Brain Disorders. MDPI. [\[Link\]](#)
- Thermal Behavior of Polymers in Solid-State. ETFLIN. [\[Link\]](#)
- Neuroprotective roles of flavonoid "hispidulin" in the central nervous system: A review. PMC. [\[Link\]](#)
- Role of Flavonoids in Protecting Against Neurodegenerative Diseases—Possible Mechanisms of Action. MDPI. [\[Link\]](#)
- Precise Synthesis and Thermo-responsive Property of Poly(ethyl glycidyl ether) and Its Block and Statistic Copolymers with Poly(glycidol). NIH. [\[Link\]](#)
- Full Text. Systematic Reviews in Pharmacy. [\[Link\]](#)

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## Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. Convalidine as potent BACE1 inhibitor for Alzheimer's disease; in-silico coupled with in-vitro assessment - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Neuroprotective Potentials of Flavonoids: Experimental Studies and Mechanisms of Action - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Neuroprotective roles of flavonoid "hispidulin" in the central nervous system: A review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. polymer.bocsci.com \[polymer.bocsci.com\]](#)
- [9. Cas 5026-74-4 N,N-Diglycidyl-4-Glycidyoxyaniline Wholesale | Tetra \[tetrawill.com\]](#)
- [10. warshel.com \[warshel.com\]](#)
- [11. N,N-二缩水甘油基-4-缩水甘油氧代苯胺 | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [12. N,N-Diglycidyl-4-glycidyoxyaniline | 5026-74-4 | Benchchem \[benchchem.com\]](#)
- [13. Express Polymer Letters \[expresspolymlett.com\]](#)
- [14. 4-\(Diglycidylamino\)phenyl glycidyl ether | C15H19NO4 | CID 62558 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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